

A Technical Guide to Biquinoline Scaffolds in Chemical Biology and Drug Discovery

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Compound of Interest

Compound Name: 2,3'-Biquinoline

Cat. No.: B181939

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This technical guide provides an overview of the synthesis, properties, and applications of biquinoline and quinoline derivatives, which are significant pharmacophores in medicinal chemistry. These compounds are integral to the development of new therapeutic agents due to their diverse biological activities.

Physicochemical Properties and Characterization

While specific data for **2,3'-biquinoline** is not readily available, the properties of the closely related 2,2'-biquinoline provide a useful reference point.

Table 1: Physicochemical Properties of 2,2'-Biquinoline

Property	Value	Reference
CAS Number	119-91-5	[1][2][3][4][5][6][7]
Molecular Formula	C ₁₈ H ₁₂ N ₂	[1][2][5]
Molecular Weight	256.30 g/mol	[1][4][5][7]
Appearance	White to slightly yellow crystalline solid	[2][3]
Melting Point	192-195 °C	[4][5][7]
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol, chloroform, and acetone.	[2][5]
pKa	2.19 ± 0.61 (Predicted)	[5][6]

Spectroscopic Data:

Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) are crucial for the structural elucidation of biquinoline derivatives. For 2,2'-biquinoline, characteristic ¹H NMR signals and a distinct mass spectrum are available in public databases.[8]

Synthesis of Biquinoline and Quinoline Derivatives

Several synthetic strategies are employed to construct the biquinoline and quinoline frameworks. These methods are often adaptable for the synthesis of various isomers and substituted derivatives.

General Synthetic Workflow:

The synthesis of quinoline-based compounds often involves multi-step reactions, starting from readily available precursors. A generalized workflow for the synthesis of a substituted quinoline derivative is depicted below.

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